

5-bromo-2,3-pyridinedicarboxylic acid structure

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromopyridine-2,3-dicarboxylic acid

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<Technical Guide: 5-bromo-2,3-pyridinedicarboxylic acid>

A Comprehensive Technical Guide for Researchers and Drug Development Professionals

Abstract

This technical guide provides a detailed examination of 5-bromo-2,3-pyridinedicarboxylic acid, a halogenated pyridine derivative with significant utility in synthetic chemistry. We will cover its core structural features, spectroscopic signature, synthesis, and key applications, with a focus on providing actionable insights for laboratory practice. This document is intended to serve as a valuable resource for researchers, chemists, and professionals involved in drug discovery and materials science.

Core Molecular Structure and Properties

5-bromo-2,3-pyridinedicarboxylic acid is a heterocyclic compound featuring a pyridine ring substituted with a bromine atom at the 5-position and two carboxylic acid groups at the 2- and 3-positions. This unique arrangement of functional groups imparts a range of chemical properties that make it a versatile building block in organic synthesis.

Key Structural and Chemical Information:

Property	Value
IUPAC Name	5-bromo-2,3-pyridinedicarboxylic acid
CAS Number	98555-51-2
Molecular Formula	C ₇ H ₄ BrNO ₄
Molecular Weight	262.02 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and other polar organic solvents

Spectroscopic Characterization

The structural integrity of 5-bromo-2,3-pyridinedicarboxylic acid is typically confirmed using a combination of spectroscopic techniques.

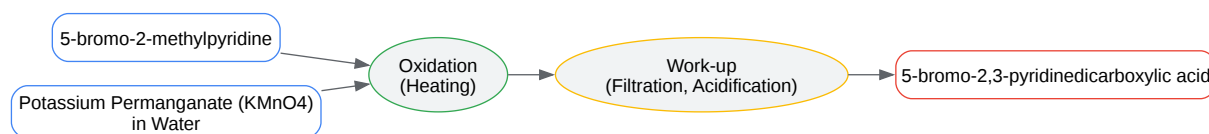
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum provides information about the chemical environment of the hydrogen atoms on the pyridine ring.
 - ¹³C NMR: The carbon NMR spectrum reveals the number and types of carbon atoms in the molecule.
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight of the compound and can provide information about its fragmentation pattern.[\[1\]](#)

Synthesis of 5-bromo-2,3-pyridinedicarboxylic acid

A common and reliable method for the synthesis of 5-bromo-2,3-pyridinedicarboxylic acid is through the oxidation of 5-bromo-2-methylpyridine. This transformation can be effectively achieved using a strong oxidizing agent such as potassium permanganate (KMnO₄).

Synthetic Workflow

The following diagram illustrates the key stages in the synthesis of 5-bromo-2,3-pyridinedicarboxylic acid from 5-bromo-2-methylpyridine.



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Caption: Synthetic workflow for the preparation of 5-bromo-2,3-pyridinedicarboxylic acid.

Detailed Experimental Protocol

This protocol outlines a laboratory-scale procedure for the synthesis of 5-bromo-2,3-pyridinedicarboxylic acid.

Materials:

- 5-bromo-2-methylpyridine
- Potassium permanganate (KMnO₄)
- Water
- Hydrochloric acid (HCl)
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask, suspend 5-bromo-2-methylpyridine in water.
- Heat the mixture to approximately 80°C with stirring.
- Slowly add potassium permanganate to the reaction mixture in portions, maintaining the temperature between 85-90°C.[2]

- After the addition is complete, continue heating for 60-100 minutes.[\[2\]](#)
- Cool the reaction mixture and filter to remove the manganese dioxide byproduct.
- Acidify the filtrate with hydrochloric acid to a pH of 3-4 to precipitate the product.[\[2\]](#)
- Collect the crude product by filtration and wash with cold water.
- Recrystallize the crude product from ethanol to obtain pure 5-bromo-2,3-pyridinedicarboxylic acid.[\[2\]](#)

Causality and Self-Validation:

- Potassium permanganate is a powerful oxidizing agent capable of converting the methyl group to a carboxylic acid.
- The stepwise addition of KMnO_4 and temperature control are crucial to manage the exothermic nature of the reaction and prevent side reactions.
- Acidification is necessary to protonate the carboxylate salt, rendering it insoluble in the aqueous solution and allowing for its isolation.
- Recrystallization is a standard purification technique that removes impurities based on differences in solubility.

Applications in Research and Development

5-bromo-2,3-pyridinedicarboxylic acid is a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.

Pharmaceutical and Agrochemical Synthesis

The pyridinecarboxylic acid moiety is a common feature in many biologically active compounds. The presence of the bromine atom provides a reactive handle for introducing further chemical diversity through cross-coupling reactions, making this compound a useful starting material for the synthesis of novel pharmaceuticals and agrochemicals. It is often used as a pharmaceutical intermediate.[\[3\]](#)

Ligand for Coordination Chemistry

The dicarboxylic acid functionality allows 5-bromo-2,3-pyridinedicarboxylic acid to act as a ligand for metal ions, forming coordination complexes. These complexes can have interesting catalytic, magnetic, or photoluminescent properties.

Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling 5-bromo-2,3-pyridinedicarboxylic acid.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[4][5]
- Handling: Avoid breathing dust, mist, or vapor.[4] Use only in a well-ventilated area or under a fume hood.[5]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[4]
- In case of exposure:
 - Eyes: Flush with plenty of water for at least 15 minutes.[4][6]
 - Skin: Wash with plenty of soap and water.[5][6]
 - Inhalation: Move to fresh air.[4][6]
 - Ingestion: Wash out mouth with water.[4]

For comprehensive safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[4][5][6]

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- To cite this document: BenchChem. [5-bromo-2,3-pyridinedicarboxylic acid structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1283097#5-bromo-2-3-pyridinedicarboxylic-acid-structure]

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